

An In-depth Technical Guide to 4-Iodopyrazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Iodopyrazole

Cat. No.: B032481

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-iodopyrazole** (CAS No. 3469-69-0), a versatile heterocyclic intermediate crucial in medicinal chemistry and materials science. We will delve into its chemical and physical properties, detailed synthesis protocols, reactivity, and significant applications, with a focus on its role in the development of targeted therapeutics.

Core Properties of 4-Iodopyrazole

4-Iodopyrazole is a five-membered heterocyclic compound distinguished by a pyrazole ring substituted with an iodine atom at the 4-position.^[1] This iodine atom significantly enhances the molecule's reactivity, making it a valuable precursor for creating more complex, biologically active molecules.^[2] It typically appears as an off-white or grayish-brown crystalline powder.^[3]

Physicochemical and Spectroscopic Data

The fundamental properties of **4-iodopyrazole** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference(s)
CAS Number	3469-69-0	
Molecular Formula	C ₃ H ₃ IN ₂	
Molecular Weight	193.97 g/mol	
Appearance	Off-white to grayish brown crystalline powder	
Melting Point	108-110 °C	
Boiling Point	291.9 ± 13.0 °C (Predicted)	
Density	2.335 ± 0.06 g/cm ³ (Predicted)	
Water Solubility	Soluble	
LogP	1.7	
pKa	12.99 ± 0.50 (Predicted)	
InChI	InChI=1S/C3H3IN2/c4-3-1-5-6-2-3/h1-2H,(H,5,6)	
SMILES	C1=C(C=NN1)I	

Spectral Data Summary

Spectroscopic data is critical for the identification and characterization of **4-iodopyrazole**. Key spectral information is available across various techniques.

Spectrum Type	Availability and Notes	Reference(s)
¹ H NMR	Spectra are publicly available.	
¹³ C NMR	Spectra are available, with a known literature reference for chemical shifts in DMSO-d6.	
Mass Spec (GC-MS)	GC-MS data is available for review.	
Infrared (IR)	FTIR spectra have been recorded.	
Raman	Raman spectral data is available.	

Synthesis and Reactivity

The synthesis of **4-iodopyrazole** is well-documented, providing accessible routes for its preparation in a laboratory setting. Its reactivity is dominated by the carbon-iodine bond, which serves as a handle for a variety of cross-coupling reactions.

Experimental Protocol: Synthesis of 4-Iodopyrazole

A common and effective method for the synthesis of **4-iodopyrazole** involves the direct iodination of pyrazole. The following protocol is adapted from established procedures.

Materials:

- Pyrazole (1.0 equiv)
- Iodine (I₂) (0.5 equiv)
- Potassium Carbonate (K₂CO₃) (1.0 equiv)
- 30% Hydrogen Peroxide (H₂O₂)
- Deionized Water (H₂O)

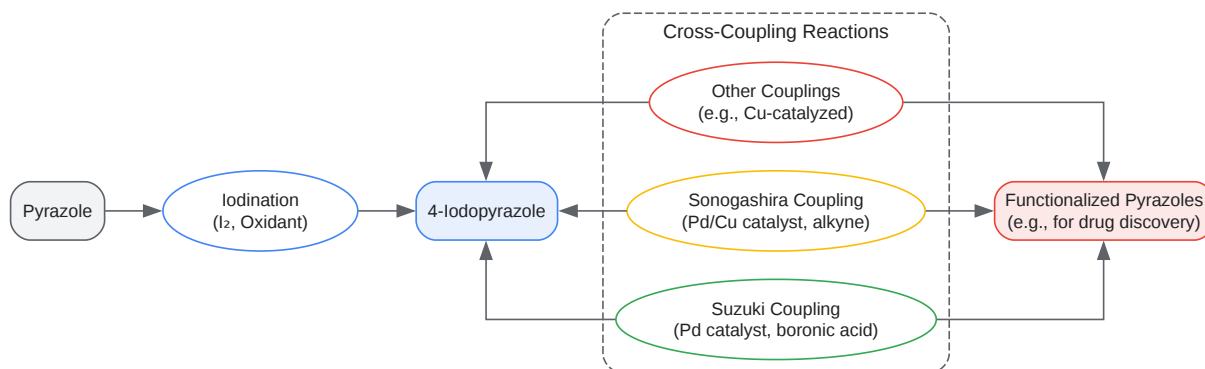
- Three-necked flask, constant pressure dropping funnel, magnetic stirrer, oil bath, ice bath, filtration apparatus.

Procedure:

- Dissolve pyrazole (e.g., 6.81 g, 0.10 mol) and iodine (e.g., 12.7 g, 0.05 mol) in H₂O (e.g., 50 mL) in a three-necked flask at room temperature. Stir the mixture for approximately 1-2 hours. The solution will appear brown.
- Add K₂CO₃ (e.g., 13.82 g, 0.10 mol) to the reaction mixture in portions and continue stirring for another 1-2 hours.
- Using a constant pressure dropping funnel, add 30% H₂O₂ solution (e.g., 20 mL) dropwise to the mixture. Continue to stir for 1-2 hours. The solution will turn brownish-yellow.
- Heat the reaction mixture in an oil bath at 120-140 °C until all solids have dissolved.
- Pour the hot reaction mixture into ice water (e.g., 150 mL) to precipitate the product.
- Collect the white solid by vacuum filtration and wash it several times with cold deionized water.
- Dry the product to obtain **4-iodopyrazole**. A typical yield for this procedure is around 86-87%.

Workflow for Synthesis and Subsequent Reactions

The general workflow from the starting material, pyrazole, to functionalized derivatives is illustrated below. This highlights the utility of **4-iodopyrazole** as a key intermediate.



[Click to download full resolution via product page](#)

Synthesis and Functionalization of **4-iodopyrazole**.

Key Chemical Reactions

4-Iodopyrazole is a versatile substrate for numerous metal-catalyzed cross-coupling reactions, which are fundamental to modern synthetic organic chemistry.

- **Suzuki-Miyaura Coupling:** This palladium-catalyzed reaction is used to form carbon-carbon bonds between **4-iodopyrazole** and various boronic acids or esters. This allows for the introduction of aryl, heteroaryl, and vinyl substituents. A typical catalyst system might involve Pd(OAc)₂ with a suitable ligand like SPhos.
- **Sonogashira Coupling:** This reaction forms a carbon-carbon bond between **4-iodopyrazole** and a terminal alkyne, utilizing a palladium catalyst and a copper(I) co-catalyst. It is a highly efficient method for introducing alkynyl moieties onto the pyrazole ring.
- **Copper-Catalyzed Coupling:** **4-Iodopyrazole** can also undergo copper-catalyzed coupling reactions, for example, with alcohols to form 4-alkoxypyrazoles.

Applications in Drug Discovery and Agrochemicals

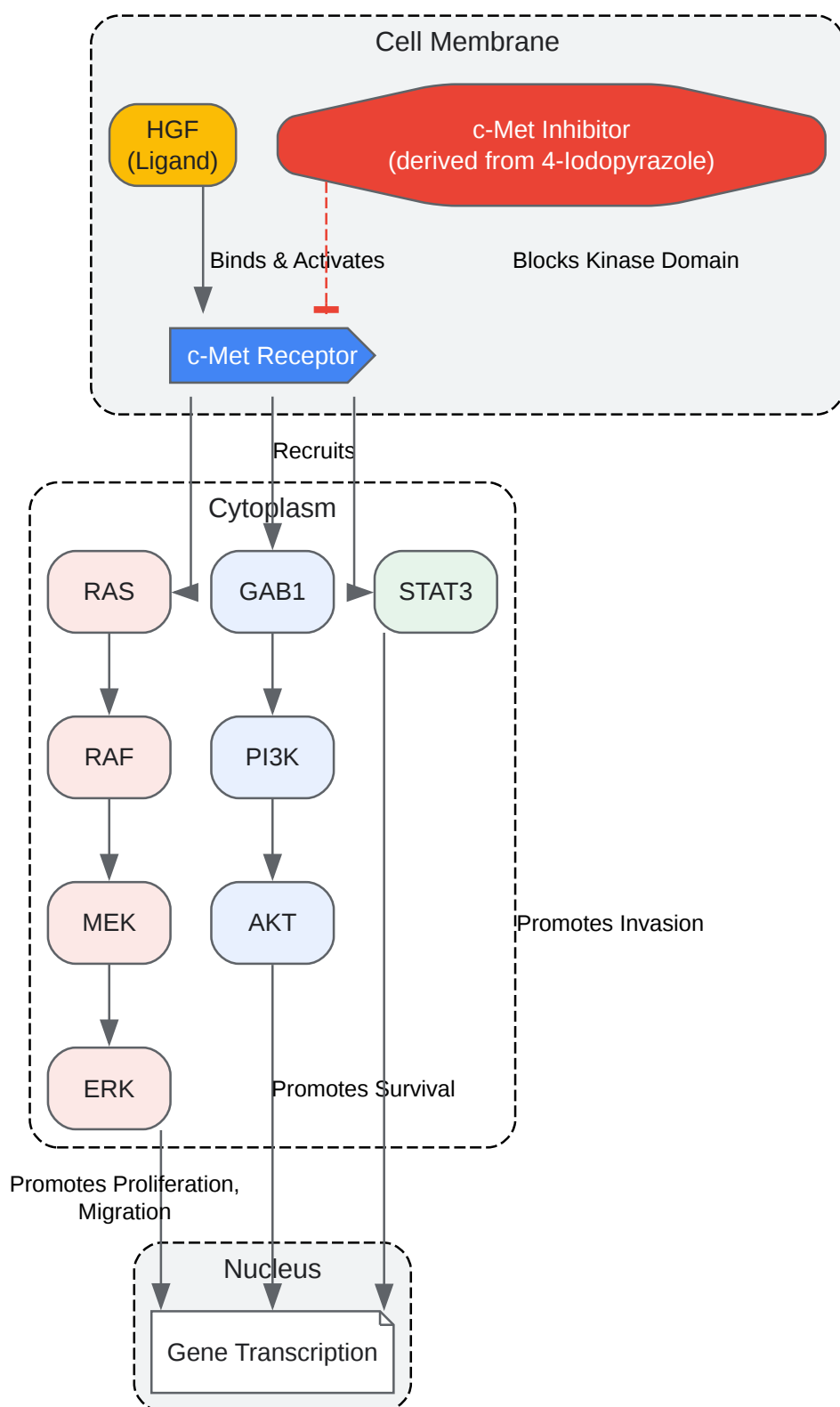
The pyrazole scaffold is a privileged structure in medicinal chemistry, and **4-iodopyrazole** serves as a critical entry point for creating novel derivatives with significant biological activity.

Pharmaceutical Development

4-Iodopyrazole is a key intermediate in the synthesis of pharmaceuticals, particularly in the development of anti-inflammatory and anti-cancer agents. Its most notable application is in the synthesis of c-Met inhibitors. The c-Met receptor tyrosine kinase is a well-validated target in oncology, and its dysregulation is implicated in tumor growth, invasion, and metastasis.

The c-Met Signaling Pathway

The hepatocyte growth factor (HGF)/c-Met signaling pathway plays a crucial role in cell proliferation, motility, and survival. Aberrant activation of this pathway is a driver in many human cancers. Small molecule inhibitors, often synthesized using **4-iodopyrazole** derivatives, are designed to block the kinase activity of c-Met, thereby inhibiting downstream signaling.



[Click to download full resolution via product page](#)

The c-Met Signaling Pathway and Point of Inhibition.

Agrochemical Applications

Beyond pharmaceuticals, **4-iodopyrazole** is utilized in the agrochemical industry. It serves as a building block in the formulation of pesticides, herbicides, and fungicides, contributing to effective crop protection solutions. The pyrazole core is a common feature in many commercially successful agrochemicals.

Safety and Handling

4-Iodopyrazole is classified as hazardous and requires careful handling in a laboratory environment.

Hazard Identification

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Signal Word: Warning.
- Hazard Class: Irritant.

Recommended Safety Precautions

- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles (eyeshields), and a dust mask (e.g., N95 type).
- Handling: Avoid contact with skin, eyes, and clothing. Prevent dust formation and inhalation. Do not eat, drink, or smoke when using this product.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Store in a dark place as the compound can be light-sensitive. Keep away from strong oxidizing agents.
- First Aid: In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes. If on skin, wash off immediately with plenty of water. If swallowed, do NOT induce vomiting and call a physician or poison control center. If inhaled and breathing is difficult, provide artificial respiration and seek medical attention.

This technical guide provides a foundational understanding of **4-iodopyrazole** for researchers and developers. Its versatile reactivity and established role as a key synthetic intermediate ensure its continued importance in the advancement of chemical synthesis, drug discovery, and materials science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CuI-Catalyzed Coupling Reactions of 4-Iodopyrazoles and Alcohols: Application toward Withasomnine and Homologs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. etd.lib.metu.edu.tr [etd.lib.metu.edu.tr]
- 3. An overview of the c-MET signaling pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Iodopyrazole]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b032481#4-iodopyrazole-cas-number-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com